

# Boiling point and density of 1-Chloropentane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Chloropentane

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## An In-depth Technical Guide on the Physicochemical Properties of 1-Chloropentane

This guide provides a comprehensive overview of the boiling point and density of **1-Chloropentane**, intended for researchers, scientists, and professionals in drug development. It includes key physicochemical data, detailed experimental protocols for the determination of these properties, and a workflow diagram for density measurement.

## Physicochemical Data of 1-Chloropentane

**1-Chloropentane**, also known as n-amyl chloride, is an alkyl halide with the chemical formula  $\text{CH}_3(\text{CH}_2)_4\text{Cl}$ . It is a colorless, flammable liquid.<sup>[1]</sup> The following table summarizes its key physical properties.

Property	Value	Conditions	Reference
Boiling Point	108 °C (226 °F; 381 K)	Standard Pressure	[1]
107-108 °C	Standard Pressure	[2][3]	
107.8 °C	Standard Pressure	[4]	
105 °C	Standard Pressure	[5]	
107.2 ± 3.0 °C	at 760 mmHg	[6]	
Density	0.88 g/cm <sup>3</sup>	Standard Conditions	[1][7]
0.882 g/mL	at 25 °C	[2][3]	
0.8818 g/cm <sup>3</sup>	at 20/4 °C	[4]	
0.9 ± 0.1 g/cm <sup>3</sup>	Not Specified	[6]	

## Experimental Protocols

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8] This is a characteristic physical property that can be used to identify substances and assess their purity.[9]

#### Method 1: Micro-Boiling Point Determination (Capillary Method)

This method is suitable when only a small amount of the liquid sample is available.[10]

- Apparatus: A small test tube, a capillary tube sealed at one end, a thermometer, a heating apparatus (e.g., a Thiele tube or a melting point apparatus), and a rubber band or wire to attach the test tube and thermometer.[9][11]
- Procedure:
  - A small amount of **1-Chloropentane** is placed in the small test tube.
  - The capillary tube is placed inside the test tube with its open end submerged in the liquid.

- The test tube is attached to a thermometer.
- The assembly is heated gently. Initially, air trapped in the capillary tube will be expelled.  
[10]
- As the temperature approaches the boiling point, a steady stream of bubbles will emerge from the capillary tube.[12]
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.  
[10][12]

#### Method 2: Simple Distillation

This method is used when a larger volume of the liquid is available (at least 5 mL).[8]

- Apparatus: A distillation flask, a condenser, a receiving flask, a thermometer, and a heating mantle.
- Procedure:
  - The **1-Chloropentane** sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled for simple distillation, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
  - The liquid is heated, and as it boils, the vapor travels into the condenser, where it cools and liquefies, and the distillate is collected in the receiving flask.
  - The boiling point is the stable temperature observed on the thermometer during the distillation process.[10]

## Determination of Density

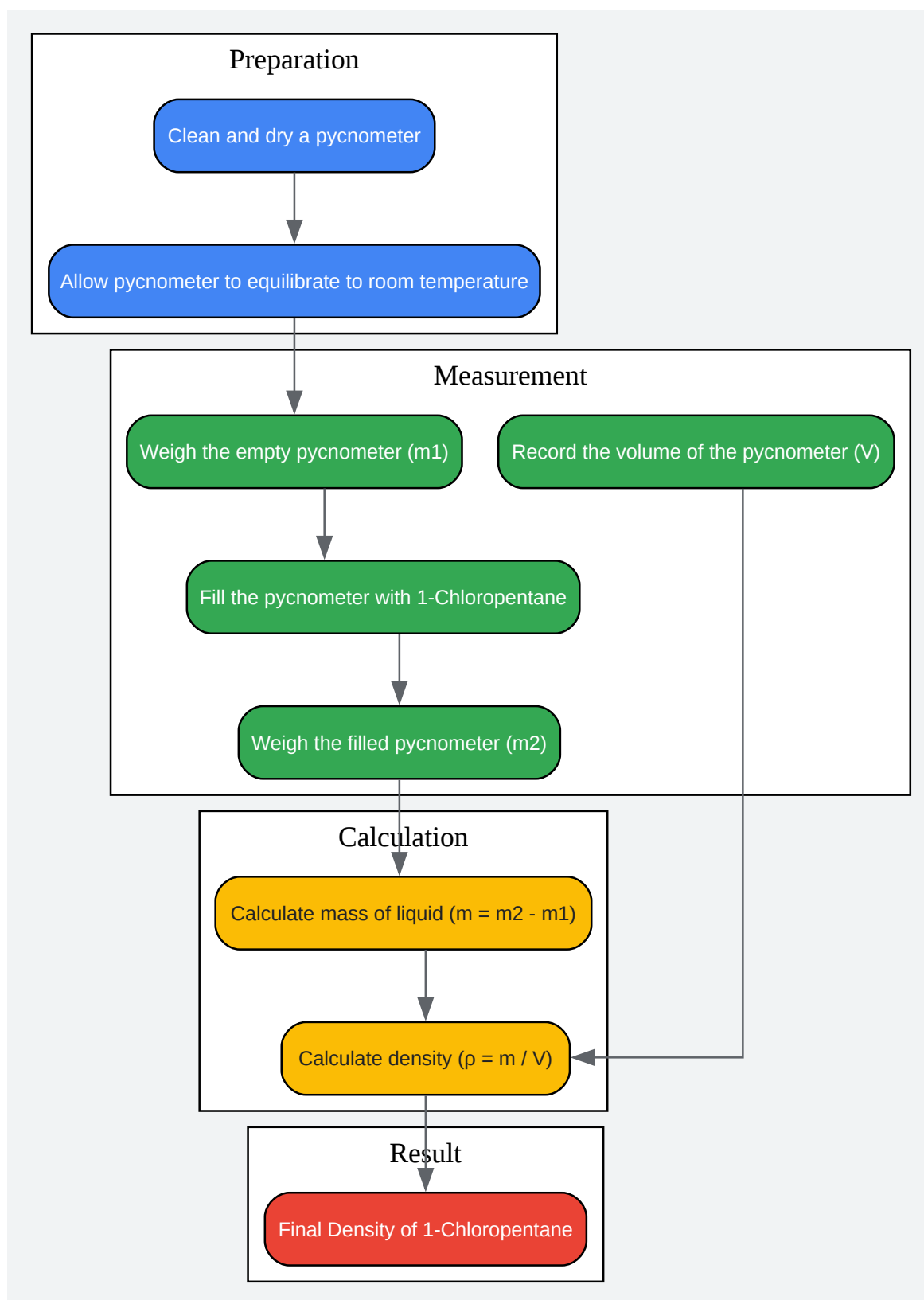
Density is the mass of a substance per unit volume ( $\rho = m/V$ ).<sup>[13]</sup> It is an important physical property that is often reported at a specific temperature, as it can vary with temperature changes.<sup>[14]</sup>

Method: Direct Measurement of Mass and Volume

This is a straightforward method for determining the density of a liquid.

- Apparatus: A digital balance, and a volumetric instrument such as a graduated cylinder, pipette, or pycnometer (density bottle).<sup>[13]</sup><sup>[14]</sup> For higher accuracy, a pipette or pycnometer is preferred.
- Procedure:
  - The mass of a clean, dry empty container (e.g., a beaker or pycnometer) is measured using a digital balance and recorded.
  - A known volume of **1-Chloropentane** is carefully transferred into the container. When using a graduated cylinder, the volume should be read from the bottom of the meniscus at eye level to avoid parallax error.<sup>[13]</sup>
  - The container with the liquid is reweighed, and the mass is recorded.
  - The mass of the liquid is calculated by subtracting the mass of the empty container from the mass of the container with the liquid.
  - The density is calculated by dividing the mass of the liquid by the volume of the liquid.<sup>[15]</sup>
  - For improved accuracy, the measurement should be repeated multiple times, and the average density should be calculated.<sup>[13]</sup>

## Visualizations



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Caption: Workflow for the experimental determination of the density of **1-Chloropentane**.

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- To cite this document: BenchChem. [Boiling point and density of 1-Chloropentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165111#boiling-point-and-density-of-1-chloropentane]

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)